

N-(2-Chloroethyl)pyrrolidine hydrochloride

physical properties

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Compound of Interest

Compound Name: 1-(2-Chloroethyl)pyrrolidine
hydrochloride

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An In-depth Technical Guide to the Physical Properties of N-(2-Chloroethyl)pyrrolidine Hydrochloride

This technical guide provides a comprehensive overview of the core physical and chemical properties of N-(2-Chloroethyl)pyrrolidine hydrochloride. It is intended for researchers, scientists, and professionals in drug development who utilize this compound as a chemical intermediate. This document details its physical characteristics, experimental protocols for its synthesis and purification, and its role as a building block in the synthesis of pharmaceutical compounds.

Physical and Chemical Properties

N-(2-Chloroethyl)pyrrolidine hydrochloride is a white to off-white crystalline solid.^{[1][2]} It is hygroscopic and should be stored in a cool, dry place under an inert atmosphere.^{[1][2][3][4]} The compound is soluble in water.^{[1][3][5]}

A summary of its key physical and chemical properties is presented in the table below.

Property	Value	References
CAS Number	7250-67-1	[1][6][7][8]
Molecular Formula	C ₆ H ₁₃ Cl ₂ N	[1][7][8]
Molecular Weight	170.08 g/mol	[1][5][7]
Appearance	White to off-white or beige crystalline powder/crystals	[1][2][5][8]
Melting Point	165-175 °C	[1][4][8]
Boiling Point	237 °C (lit.)	[1][2][9]
Solubility	Soluble in water; Slightly soluble in chloroform	[1][2][3][5]
Density	0.4 g/cm ³ (at 20°C)	[1][2][9]
Vapor Pressure	1.64 hPa (at 25°C)	[1][2][9]
Hygroscopicity	Hygroscopic	[1][2][3][4]

Experimental Protocols

Detailed methodologies for the synthesis and purification of N-(2-Chloroethyl)pyrrolidine hydrochloride are provided below. These protocols are based on established laboratory procedures.

Synthesis of N-(2-Chloroethyl)pyrrolidine Hydrochloride

A common method for the synthesis of N-(2-Chloroethyl)pyrrolidine hydrochloride involves the reaction of pyrrolidine with 2-chloroethanol, followed by treatment with thionyl chloride.[1][2][5]

Materials:

- Pyrrolidine (Tetrahydropyrrole)
- 2-Chloroethanol
- Toluene

- Thionyl chloride
- Reaction flask
- Reflux condenser
- Dropping funnel
- Heating mantle
- Ice bath
- Rotary evaporator

Procedure:

- To a reaction flask, add 165 mL (2 mol) of pyrrolidine, 67 mL (1 mol) of 2-chloroethanol, and 200 mL of toluene.[2]
- Heat the mixture to reflux and maintain for 3 hours.[2]
- After the reaction is complete, cool the mixture to room temperature, which should result in the precipitation of a solid.[2]
- Isolate the solid product via filtration and wash the filter cake with 20 mL of toluene.[2]
- Control the temperature of the filtrate at approximately 75 °C and slowly add 200 mL of thionyl chloride dropwise.[2][5]
- After the addition is complete, continue to reflux the reaction mixture for 2 hours.[2][5]
- Cool the mixture to room temperature and concentrate it to dryness under reduced pressure using a rotary evaporator.[2][5]
- The resulting residue is the crude N-(2-Chloroethyl)pyrrolidine hydrochloride.[2]

Purification by Recrystallization

The crude product from the synthesis can be purified by recrystallization to obtain a white solid product.^{[1][2][5]}

Materials:

- Crude N-(2-Chloroethyl)pyrrolidine hydrochloride
- Anhydrous ethanol (or isopropanol/di-isopropyl ether)
- Activated charcoal (optional)
- Erlenmeyer flask
- Hot plate
- Buchner funnel and filter paper
- Vacuum flask

Procedure:

- Transfer the crude residue to an Erlenmeyer flask.^[2]
- Add a minimal amount of hot anhydrous ethanol to dissolve the solid.^[2]
- If the solution is colored, a small amount of activated charcoal can be added to decolorize it.
- Heat the solution gently to ensure all the solid is dissolved.
- Filter the hot solution to remove any insoluble impurities (and charcoal if used).
- Allow the filtrate to cool slowly to room temperature, and then cool further in an ice bath to induce crystallization.
- Collect the white crystalline product by vacuum filtration using a Buchner funnel.^{[1][2]}
- Wash the crystals with a small amount of cold anhydrous ethanol.

- Dry the purified crystals under vacuum. A reported yield for a similar procedure is 105 g (62.3%) with a melting point of 198-203 °C.[1][5] An alternative recrystallization solvent system is isopropanol/di-isopropyl ether.[1][2]

Applications and Logical Relationships

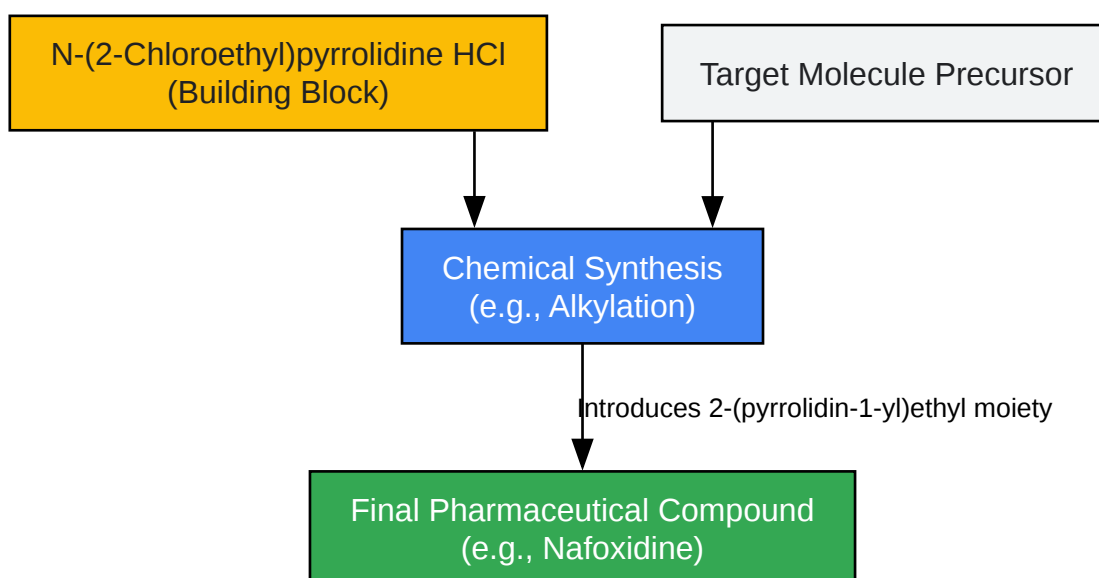
N-(2-Chloroethyl)pyrrolidine hydrochloride serves as a crucial intermediate in the synthesis of various pharmaceutical compounds.[1][2][10] Its primary utility is as a haloalkyl-substituted pyrrolidine, which can be used to introduce the 2-(pyrrolidin-1-yl)ethyl moiety into a target molecule. A notable application is in the preparation of the estrogen receptor antagonist Nafoxidine and its analogs.[1][2][10]

The following diagrams illustrate the logical workflow for the synthesis and purification of N-(2-Chloroethyl)pyrrolidine hydrochloride and its role as a chemical intermediate.



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Caption: Synthesis and Purification Workflow for N-(2-Chloroethyl)pyrrolidine HCl.



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Caption: Role of N-(2-Chloroethyl)pyrrolidine HCl as a Chemical Intermediate.

Safety Information

N-(2-Chloroethyl)pyrrolidine hydrochloride is classified as harmful and an irritant.[7][11] It is harmful if swallowed or inhaled.[4][12] It causes skin irritation and serious eye irritation, and may cause respiratory irritation.[4][11][13] Appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, should be used when handling this compound.[11][13] Work should be conducted in a well-ventilated area.[11][13]

Conclusion

This technical guide has provided a detailed overview of the physical properties, experimental protocols, and applications of N-(2-Chloroethyl)pyrrolidine hydrochloride. The tabulated data offers a quick reference for its key characteristics, while the detailed protocols provide practical guidance for its synthesis and purification. The visualizations illustrate its role in chemical synthesis, highlighting its importance as an intermediate for researchers and professionals in the field of drug development. Adherence to appropriate safety precautions is essential when handling this compound.

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